

(S)-morpholin-2-ylmethanol hydrochloride salt properties and handling

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Compound of Interest

Compound Name: (S)-morpholin-2-ylmethanol

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An In-depth Technical Guide on **(S)-morpholin-2-ylmethanol** Hydrochloride: Properties, Handling, and Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-morpholin-2-ylmethanol** hydrochloride, a chiral building block of significant interest in the pharmaceutical and chemical industries. The document details its physicochemical properties, safe handling and storage procedures, and its applications in drug discovery and organic synthesis.

Physicochemical Properties

(S)-morpholin-2-ylmethanol hydrochloride is the salt form of **(S)-morpholin-2-ylmethanol**, which enhances the compound's stability and solubility in aqueous media, facilitating its use in various synthetic and biological applications.[1][2] The morpholine ring is a valued scaffold in medicinal chemistry, known for improving pharmacokinetic properties in drug candidates.[3]

Quantitative data for the hydrochloride salt and its corresponding free base are summarized below.

Table 1: Physicochemical Data for **(S)-morpholin-2-ylmethanol** Hydrochloride

Property	Value	Reference
CAS Number	1313584-92-7	[4] [5]
Molecular Formula	C ₅ H ₁₂ ClNO ₂	[4] [5] [6]
Molecular Weight	153.61 g/mol	[5]
Appearance	White to off-white solid/powder	[4] [7]
Purity	≥97-99%	[4] [7]

| Storage Temperature | 2-8°C, under inert atmosphere [\[5\]](#)[\[8\]](#) |

Table 2: Computed Properties for **(S)-morpholin-2-ylmethanol** (Free Base)

Property	Value	Reference
Molecular Formula	C₅H₁₁NO₂	[9]
Molecular Weight	117.15 g/mol	[9]
XLogP3-AA	-1.2	[9]
Hydrogen Bond Donor Count	2	[9]
Hydrogen Bond Acceptor Count	3	[9]

| Topological Polar Surface Area | 41.5 Å² [\[9\]](#) |

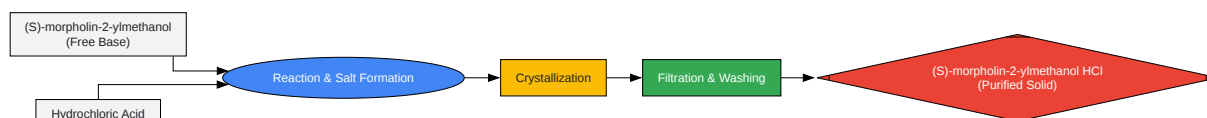
Synthesis and Analytical Characterization

The hydrochloride salt is typically prepared through the reaction of the free base, **(S)-morpholin-2-ylmethanol**, with hydrochloric acid, followed by crystallization. This process is crucial for obtaining a stable, solid form suitable for further use.[\[10\]](#)

General Synthesis Protocol

A generalized protocol for the preparation of the hydrochloride salt involves the following steps:

- Dissolution: Dissolve the free base, **(S)-morpholin-2-ylmethanol**, in a suitable organic solvent.
- Acidification: Add a stoichiometric amount of hydrochloric acid (often as a solution in a solvent like isopropanol or ether) to the mixture while stirring.
- Crystallization: Allow the mixture to stir at a controlled temperature (e.g., -10 to 60°C) for a period of 0.5 to 24 hours to induce crystallization of the hydrochloride salt.[10]
- Isolation: Collect the resulting solid precipitate by filtration.
- Purification: Wash the isolated solid with a cold solvent to remove any unreacted starting materials or impurities.
- Drying: Dry the final product under a vacuum to yield the purified **(S)-morpholin-2-ylmethanol** hydrochloride.

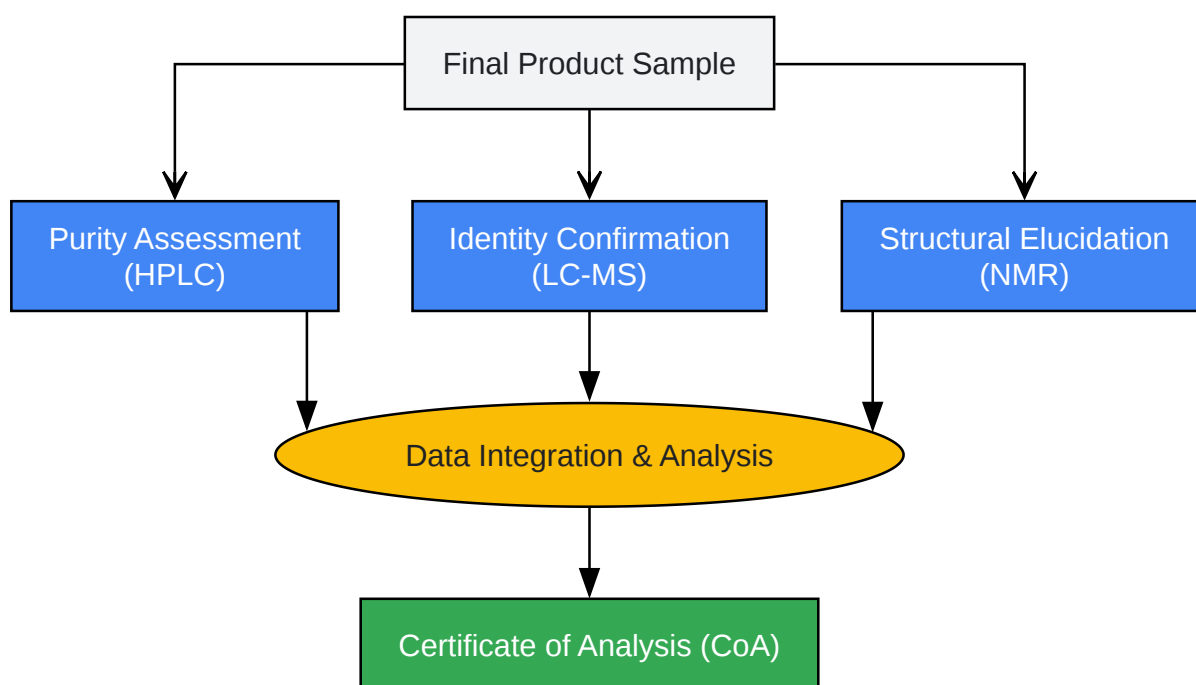


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General workflow for the synthesis of the hydrochloride salt.

Analytical Workflow

The identity, purity, and quality of the final product are confirmed using standard analytical techniques. High-Performance Liquid Chromatography (HPLC) is used to assess purity, while Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are used to confirm the structure and identity of the compound.[5][11]



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Standard analytical workflow for quality control.

Safety and Handling

Proper handling of **(S)-morpholin-2-ylmethanol** hydrochloride is essential to ensure laboratory safety. The following information is based on data for structurally similar compounds and general best practices; users must consult the specific Safety Data Sheet (SDS) for the product they are using.

Table 3: Hazard and Precautionary Information Note: This data is derived from the SDS for 2-(Morpholin-2-yl)ethan-1-ol hydrochloride, a structurally related compound, and should be used for guidance only.^[12]

Category	Information
Pictograms	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Recommended Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.[\[14\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[8\]](#) Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[\[8\]](#)[\[12\]](#)
- Spill Response: In case of a spill, avoid dust formation.[\[8\]](#) Absorb the material with an inert, non-combustible material and place it in a suitable container for disposal.

Storage Recommendations:

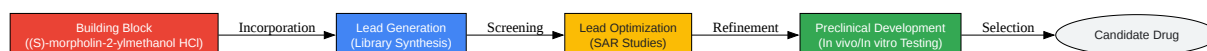
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[13\]](#)
- For maximum stability, store at 2-8°C under an inert atmosphere.[\[5\]](#)[\[8\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.[13]

Applications in Drug Development

(S)-morpholin-2-ylmethanol hydrochloride serves as a crucial chiral intermediate in the synthesis of complex bioactive molecules, particularly those targeting the central nervous system (CNS).[3][10] The morpholine heterocycle often imparts favorable properties such as improved aqueous solubility, metabolic stability, and permeability across the blood-brain barrier (BBB).[3]

The use of a specific enantiomer, in this case, the (S)-form, is critical in modern drug design, as different stereoisomers can exhibit vastly different pharmacological activities and safety profiles. The hydrochloride salt form is preferred in development to improve handling, stability, and formulation characteristics.[1][15] This building block is typically introduced during the lead generation or lead optimization phases of the drug discovery process.



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Role of the building block in the drug discovery pipeline.

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- To cite this document: BenchChem. [(S)-morpholin-2-ylmethanol hydrochloride salt properties and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189779#s-morpholin-2-ylmethanol-hydrochloride-salt-properties-and-handling]

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